

Personal protective equipment for handling (D)-PPA 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (D)-PPA 1

Cat. No.: B2397966

[Get Quote](#)

Essential Safety and Handling Guide for (D)-PPA 1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(D)-PPA 1**. The following procedures and recommendations are designed to ensure safe operational handling and disposal of this compound in a laboratory setting.

(D)-PPA 1 is a hydrolysis-resistant d-peptide antagonist and a potent inhibitor of the PD-1/PD-L1 interaction, utilized in cancer immunotherapy research.^{[1][2]} According to the available Safety Data Sheet (SDS), **(D)-PPA 1** is not classified as a hazardous substance or mixture.^[3] However, adherence to standard laboratory safety protocols is essential to minimize any potential risks.

Personal Protective Equipment (PPE) and Handling

While **(D)-PPA 1** is not classified as hazardous, proper laboratory practices dictate the use of personal protective equipment to prevent direct contact and minimize exposure.

Recommended Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles or safety glasses.
- Hand Protection: Use standard laboratory gloves (e.g., nitrile gloves).

- Body Protection: A standard laboratory coat is recommended.

Handling Procedures:

- Avoid inhalation of dust or aerosols. Handle in a well-ventilated area.[\[3\]](#)
- Prevent contact with skin and eyes.[\[3\]](#)
- Wash hands thoroughly after handling.
- In case of a spill, use appropriate personal protective equipment and contain the spillage to prevent it from entering drains or water courses.[\[3\]](#)

Quantitative Safety Data

The following table summarizes key information from the Safety Data Sheet for **(D)-PPA 1**.

Parameter	Value	Reference
GHS Classification	Not a hazardous substance or mixture	[3]
CAS Number	1620813-53-7	[1] [3] [4]
Molecular Formula	C70H98N20O21	[3]
Molecular Weight	1555.67 g/mol	[3]

Emergency and Disposal Procedures

First Aid Measures:

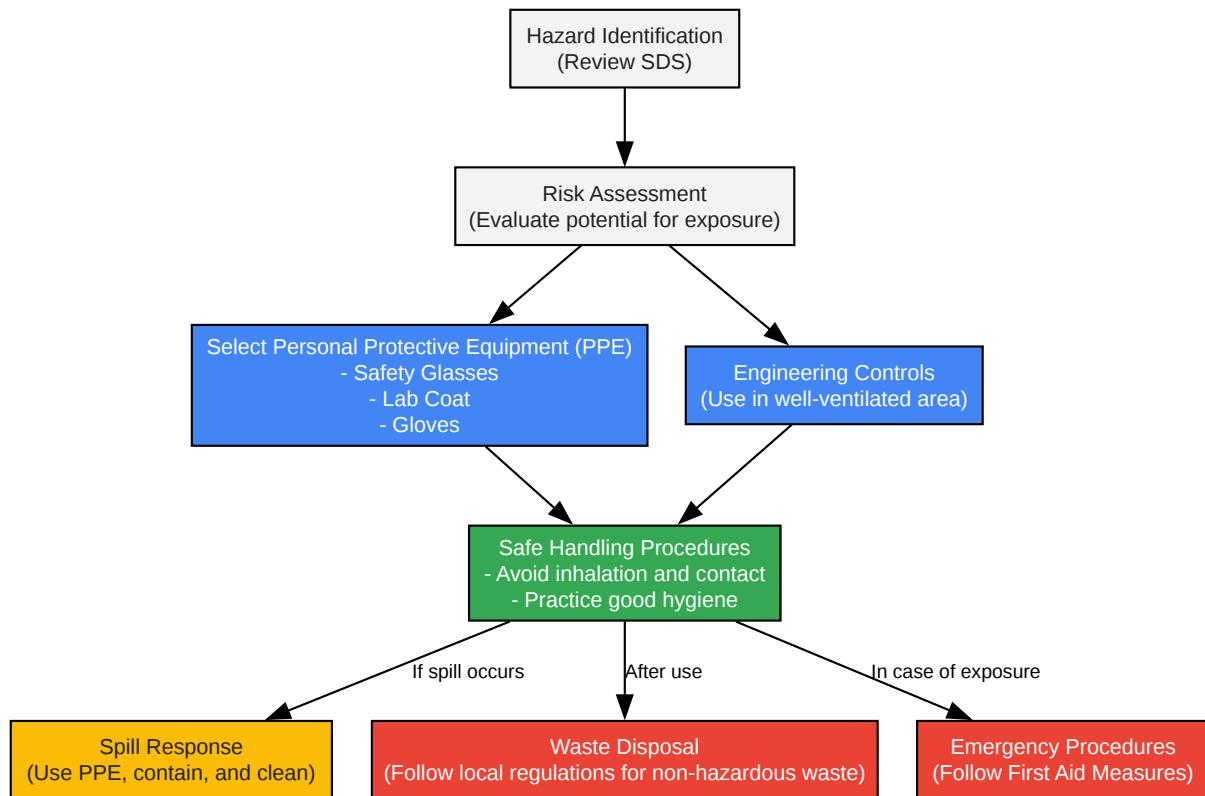
Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water. If irritation persists, seek medical attention.	[3]
Skin Contact	Rinse skin with water. Remove contaminated clothing.	[3]
Inhalation	Move to fresh air. If breathing is difficult, provide respiratory support.	[3]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Seek medical attention.	[3]

Disposal:

Dispose of **(D)-PPA 1** and any contaminated materials in accordance with local, state, and federal regulations. As it is not classified as hazardous, standard chemical waste disposal procedures for non-hazardous materials should be followed.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **(D)-PPA 1** in a research environment, from initial hazard assessment to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of (D)-PPA 1.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. arp1.com [arp1.com]
- 3. file.glpbio.com [file.glpbio.com]

- 4. [documents.tocris.com](https://documents.tocris.com/documents.tocris.com) [documents.tocris.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (D)-PPA 1]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2397966#personal-protective-equipment-for-handling-d-ppa-1>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com